

Essential Safety and Logistics for Handling Acifran

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Compound of Interest

Compound Name: *Acifran*

Cat. No.: *B15604001*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds like **Acifran**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a culture of safety and build trust in laboratory practices.

Disclaimer: This document provides guidance based on publicly available information. Always consult the specific Safety Data Sheet (SDS) provided by your supplier for definitive safety, handling, and disposal instructions.^[1]

Chemical and Physical Properties of Acifran

A summary of the key physical and chemical properties of **Acifran** is provided below.

Property	Value
CAS Number	72420-38-3[2]
Molecular Formula	C ₁₂ H ₁₀ O ₄ [2]
Molar Mass	218.208 g·mol ⁻¹ [3]
Appearance	Solid[1]
Solubility	Soluble in organic solvents such as ethanol and DMSO (approximately 100 mM)[1]
Storage	-20°C[1]
Stability	≥ 4 years at -20°C[1]

Personal Protective Equipment (PPE) for Handling Acifran

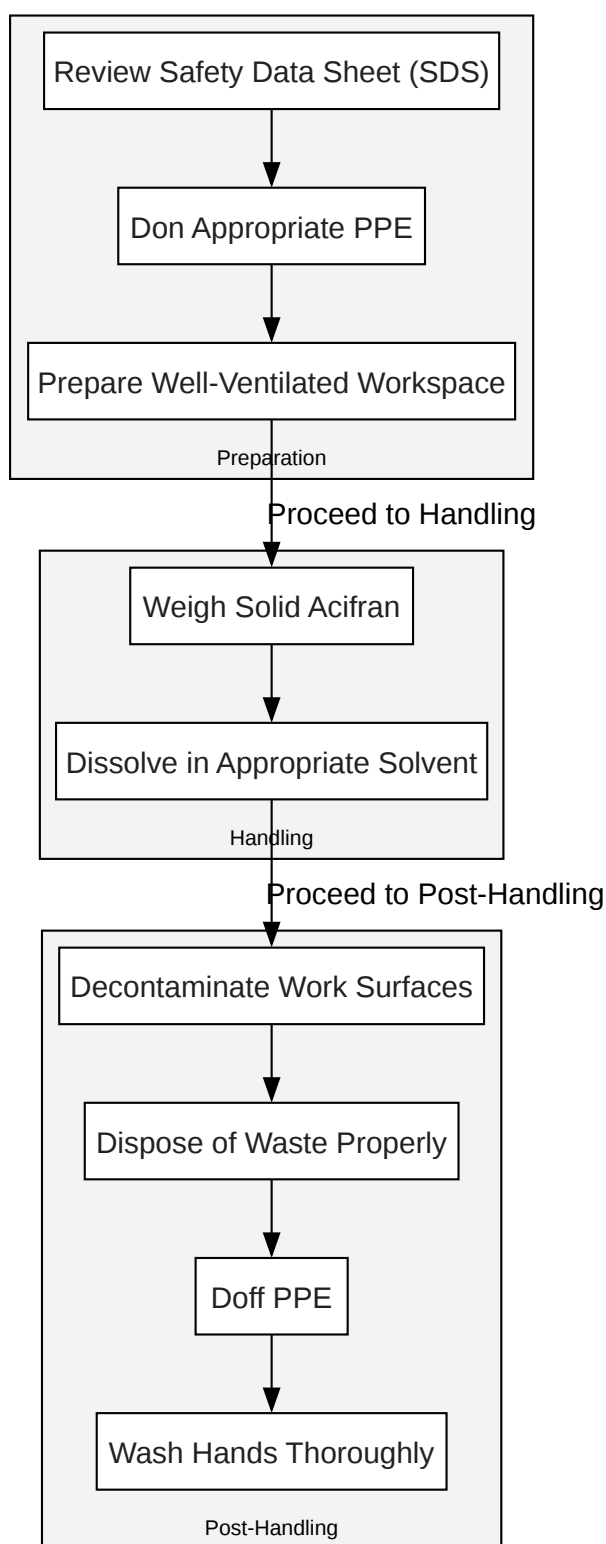
While a specific hazard classification for **Acifran** is not readily available, it should be treated as a hazardous substance.[1] The following personal protective equipment is essential to minimize exposure.

PPE Category	Item	Specifications
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles should be worn to protect against splashes. A face shield should be worn over goggles when there is a significant risk of splashing.
Hand Protection	Chemical-Resistant Gloves	Use gloves made of a material resistant to the solvents being used (e.g., nitrile, neoprene). Change gloves regularly, at least every 30-60 minutes, or immediately if contaminated or damaged. ^[1]
Body Protection	Laboratory Coat or Chemical-Resistant Gown	A long-sleeved lab coat is the minimum requirement. For procedures with a higher risk of splashes, a chemical-resistant gown is recommended.
Respiratory Protection	NIOSH/MSHA Approved Respirator	A respirator should be used if there is a risk of inhaling dust or aerosols, especially in poorly ventilated areas or when handling the solid form.

Operational Plan for Safe Handling

A systematic approach to handling **Acifran** is crucial for minimizing risk.

Workflow for Safe Handling of **Acifran**



Caption: Workflow for the safe handling of Acifran.

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Caption: Workflow for the safe handling of **Acifran**.

Experimental Protocol: Preparation of an **Acifran** Stock Solution

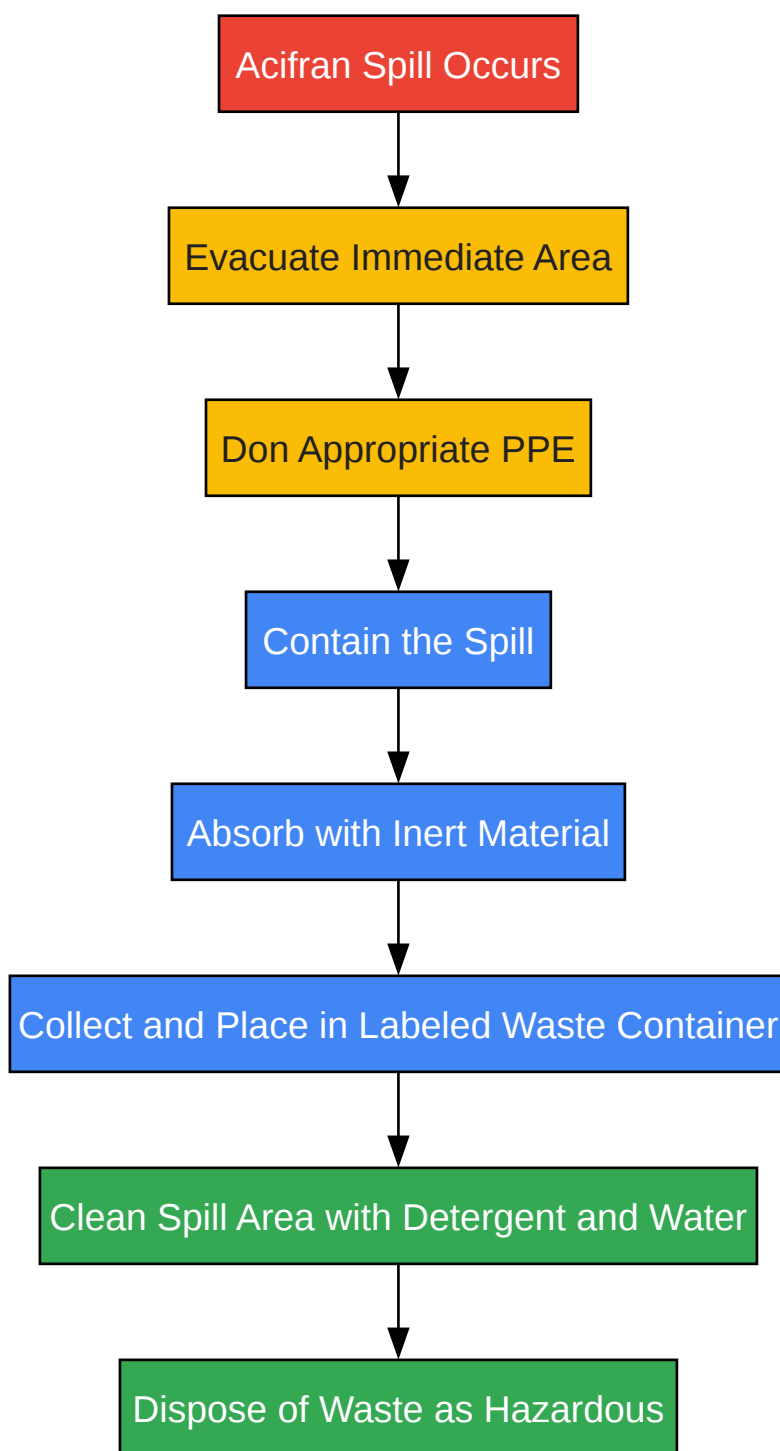
This protocol outlines the steps for preparing a stock solution of **Acifran**.

- Preparation:
 - Ensure a calibrated analytical balance, appropriate glassware, and the chosen solvent (e.g., ethanol, DMSO) are available.
 - Confirm that the fume hood or other ventilated enclosure is functioning correctly.
 - Don all required personal protective equipment as outlined in the table above.
- Weighing:
 - Carefully weigh the desired amount of solid **Acifran** using the analytical balance.
 - Perform this step in a fume hood or other contained space to minimize the risk of inhaling dust particles.
- Dissolution:
 - Transfer the weighed **Acifran** to a suitable volumetric flask.
 - Add a small amount of the chosen solvent to dissolve the solid.
 - Once dissolved, add the solvent to the final desired volume.
 - Cap the flask and invert several times to ensure a homogenous solution.
- Storage:
 - Label the container clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the solution at -20°C.[\[1\]](#)

Emergency Procedures: Spill and Exposure Management

In the event of a spill or exposure, immediate and appropriate action is critical.

Spill Management Plan



Caption: Logical flow for managing an Acifran spill.

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Caption: Logical flow for managing an **Acifran** spill.

First Aid Measures

Exposure Route	Action
Inhalation	Move the person to fresh air. If breathing is difficult, seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

Proper disposal of **Acifran** and contaminated materials is crucial to prevent environmental contamination. All **Acifran** waste should be treated as hazardous waste.

Disposal Protocols

Waste Type	Disposal Procedure
Unused or Expired Acifran	Collect in a clearly labeled, sealed container for hazardous chemical waste. Arrange for disposal through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal company.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated, labeled hazardous waste container. Do not mix with general laboratory waste.
Contaminated PPE (e.g., gloves, disposable gowns)	Place in a designated, labeled hazardous waste container immediately after use.
Empty Acifran Containers	Triple rinse with a suitable solvent. Collect the rinsate as hazardous waste. The rinsed container should also be disposed of as hazardous waste unless otherwise specified by your institution's EHS office.

Important Considerations:

- Never dispose of **Acifran** or its containers in the regular trash or pour it down the drain.
- Maintain a detailed log of all **Acifran** waste generated and its disposal.
- Always adhere to your institution's specific guidelines for hazardous waste management.

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References

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- 2. Acifran | C12H10O4 | CID 51576 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Acifran - Wikipedia [en.wikipedia.org]
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